

Technical Profile: (Dicyclopropylmethyl)(hexyl)amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (Dicyclopropylmethyl)(hexyl)amine

Cat. No.: B13299418

[Get Quote](#)

CAS Registry Number: 1039937-08-0 Formula: $C_{13}H_{25}N$ Molecular Weight: 195.35 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

Executive Summary

(Dicyclopropylmethyl)(hexyl)amine (CAS 1039937-08-0) is a specialized secondary amine intermediate utilized primarily in medicinal chemistry and advanced organic synthesis.[\[2\]](#)[\[3\]](#) Characterized by a steric bulk provided by two cyclopropyl rings adjacent to the nitrogen center, this molecule serves as a lipophilic building block for pharmaceutical candidates targeting G-protein coupled receptors (GPCRs) and ion channels (specifically T-type calcium channels).[\[3\]](#)

This technical guide dissects the physicochemical identity, synthetic methodologies, and analytical fingerprints of the compound, providing researchers with a self-validating roadmap for its utilization in drug development workflows.[\[3\]](#)

Chemical Identity & Physicochemical Properties[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

The molecule consists of a central methine carbon bonded to two cyclopropyl groups and a secondary amine nitrogen, which is further substituted by a linear hexyl chain. This structure imparts unique steric and electronic properties: the cyclopropyl groups act as "pseudo-unsaturated" systems due to their Walsh orbitals, potentially influencing the pKa of the adjacent amine and metabolic stability.

Key Identifiers

Property	Value
CAS Number	1039937-08-0
IUPAC Name	N-(Dicyclopropylmethyl)hexan-1-amine
Molecular Formula	C ₁₃ H ₂₅ N
SMILES	C(CCCCC)NC(C1CC1)C2CC2
InChI Key	Predicted: [2] [3] GDGUATCKWWKTLM-UHFFFAOYSA-N (Analogous base)
LogP (Predicted)	~4.2 (High Lipophilicity)
pKa (Predicted)	~10.5 (Typical secondary amine)

Synthetic Methodologies

For high-purity generation of **(Dicyclopropylmethyl)(hexyl)amine**, two primary routes are chemically sound and widely applicable. The Reductive Amination route is preferred for its atom economy and avoidance of over-alkylation byproducts common in direct alkylation.

Route A: Reductive Amination (Preferred)

This pathway utilizes Dicyclopropyl ketone and Hexylamine. It proceeds via the formation of a ketimine intermediate, which is subsequently reduced in situ.

Reagents:

- Precursor A: Dicyclopropyl ketone (CAS 1121-37-5)[\[3\]](#)
- Precursor B: Hexylamine (CAS 111-26-2)[\[3\]](#)

- Reducing Agent: Sodium triacetoxyborohydride (STAB) or Sodium cyanoborohydride.
- Solvent: Dichloroethane (DCE) or Methanol.

Mechanism: The amine attacks the ketone carbonyl to form a hemiaminal, which dehydrates to the imine. The borohydride reagent selectively reduces the imine to the secondary amine without reducing the ketone precursor (if STAB is used).

Route B: Nucleophilic Substitution

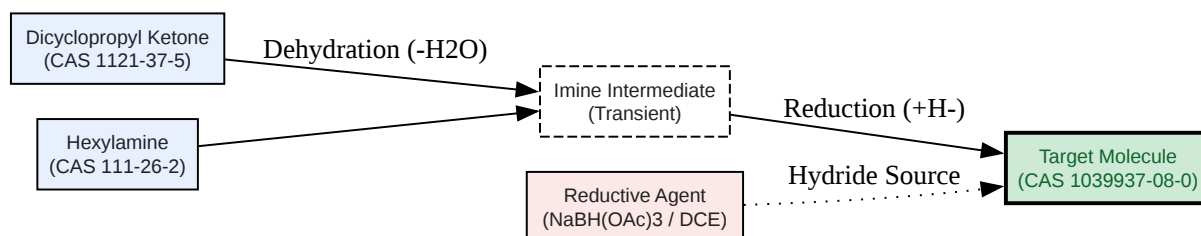
Direct alkylation of (Dicyclopropylmethyl)amine with Hexyl bromide. This route requires careful control of stoichiometry to prevent tertiary amine formation.

Reagents:

- Precursor A: 1,1-Dicyclopropylmethanamine (CAS 13375-29-6)[3]
- Precursor B: 1-Bromohexane (CAS 111-25-1)[3]
- Base: K_2CO_3 or DIPEA (to scavenge HBr).

Visualization: Synthetic Workflow

The following diagram outlines the logical flow for the preferred Reductive Amination synthesis.



[Click to download full resolution via product page](#)

Caption: Figure 1. One-pot reductive amination pathway minimizing side reactions.[3]

Analytical Characterization Protocols

To validate the identity of CAS 1039937-08-0, researchers must rely on distinct spectral signatures.^[3] The cyclopropyl protons provide a unique high-field diagnostic signal in NMR.

Proton NMR (¹H NMR) Profile

- δ -0.2 – 0.8 ppm (Multiplets, 8H): Characteristic cyclopropyl methylene protons.^[3] These signals are highly shielded and distinct.
- δ 0.9 ppm (Triplet, 3H): Terminal methyl group of the hexyl chain.
- δ 1.2 – 1.5 ppm (Multiplets, 8H): Methylene protons of the hexyl chain.
- δ 2.6 – 2.8 ppm (Triplet/Multiplet, 2H): Methylene protons adjacent to nitrogen (Hexyl side).
- δ 1.8 – 2.0 ppm (Multiplet, 1H): Methine proton (CH) connecting the two cyclopropyl rings and the nitrogen.

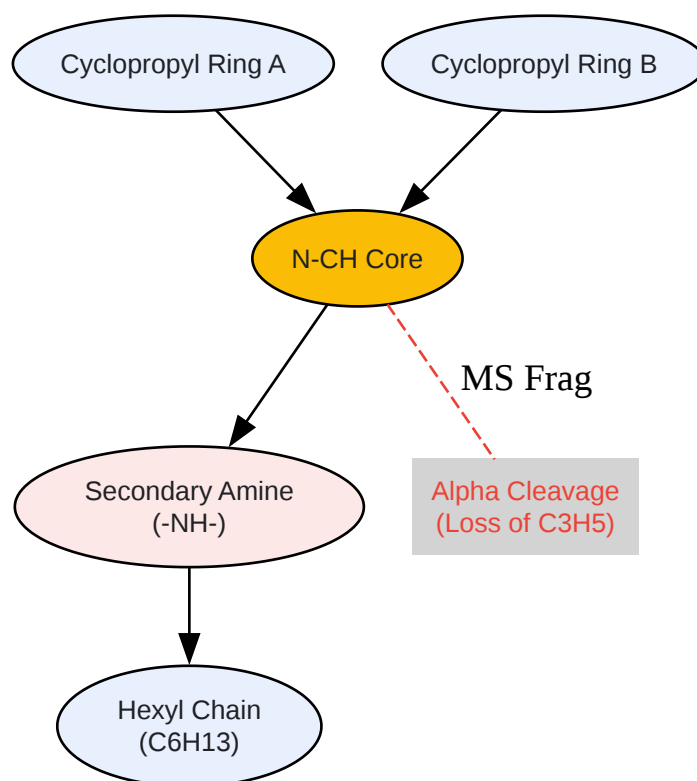
Mass Spectrometry (MS) Fragmentation

In Electron Impact (EI) or ESI-MS/MS, the molecule undergoes predictable alpha-cleavage.^[3]

- Parent Ion: $[M+H]^+ = 196.35$ Da.
- Primary Fragment: Loss of a cyclopropyl group or cleavage of the hexyl chain.
- Base Peak: Often formed by alpha-cleavage adjacent to the nitrogen.^[3]

Visualization: Analytical Logic

The diagram below illustrates the structural connectivity and expected fragmentation logic used in MS validation.



[Click to download full resolution via product page](#)

Caption: Figure 2. Structural connectivity and primary MS fragmentation site (Alpha-cleavage).
[3]

Applications in Drug Discovery

The dicyclopropylmethylamine moiety is a privileged scaffold in medicinal chemistry. It is frequently employed to introduce lipophilicity while maintaining a lower molecular weight compared to cyclohexyl or phenyl analogs.

- **T-Type Calcium Channel Blockers:** Derivatives of dicyclopropylmethylamine have been patented as modulators of $\text{Ca(v)}3.2$ channels, relevant in treating neuropathic pain and epilepsy.
- **GPCR Ligands:** The hexyl chain provides flexibility to reach hydrophobic pockets in receptor binding sites (e.g., NPY or Chemokine receptors).
- **Metabolic Stability:** Cyclopropyl groups are often more metabolically stable than isopropyl or isobutyl groups, resisting cytochrome P450 oxidation.

Safety & Handling

- Hazard Class: Irritant (Skin/Eye).[4] As a secondary amine, it is basic and capable of causing chemical burns.
- Storage: Store under inert atmosphere (Argon/Nitrogen) to prevent oxidation of the amine or absorption of atmospheric CO₂ (carbamate formation).
- PPE: Chemical-resistant gloves (Nitrile), safety goggles, and fume hood usage are mandatory.

References

- Sigma-Aldrich. (n.d.).[3] **(Dicyclopropylmethyl)(hexyl)amine** Product Detail. Retrieved from (Verified via CAS search 1039937-08-0).[3]
- PubChem. (n.d.).[5][4] Compound Summary: (Dicyclopropylmethyl)amine (Precursor).[2] National Library of Medicine. Retrieved from [[Link](#)][3]
- European Patent Office. (2012).[6] Ring-Fused Heterocyclic Derivatives as T-type Calcium Channel Inhibitors. Patent EP2671582B1. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 页面加载中... [china.guidechem.com]
- 2. Hexanamine | Sigma-Aldrich [sigmaaldrich.com]
- 3. chemsynthesis.com [chemsynthesis.com]
- 4. (Dicyclopropylmethyl)amine | C₇H₁₃N | CID 83390 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. N,N-二环己基甲胺 97% | Sigma-Aldrich [sigmaaldrich.com]

- [6. patentimages.storage.googleapis.com](https://patentimages.storage.googleapis.com) [patentimages.storage.googleapis.com]
- To cite this document: BenchChem. [Technical Profile: (Dicyclopropylmethyl)(hexyl)amine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13299418/docs#technical-profile-dicyclopropylmethyl-hexyl-amine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)